

2,5-Difluorophenylacetic Acid: A Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: 2,5-Difluorophenylacetic acid

Cat. No.: B031558

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This in-depth technical guide provides comprehensive safety data sheet (SDS) information for **2,5-Difluorophenylacetic acid** (CAS No: 85068-27-5), intended for researchers, scientists, and professionals in drug development. This document outlines the key physical, chemical, and toxicological properties, alongside recommended handling procedures and experimental methodologies for safety assessment.

Chemical and Physical Properties

2,5-Difluorophenylacetic acid is a solid, white to off-white crystalline substance. It is a valuable building block in organic synthesis, particularly in the pharmaceutical industry, due to the influence of its fluorine atoms on molecular properties such as metabolic stability and binding affinity.^[1]

Property	Value	Reference
Molecular Formula	C ₈ H ₆ F ₂ O ₂	[2]
Molecular Weight	172.13 g/mol	
Melting Point	126-128 °C	[2]
Boiling Point	219°C (rough estimate)	[2]
Density	1.02 g/cm ³	[2]
pKa	3.81 ± 0.10 (Predicted)	[2]
Solubility	Slightly soluble in Chloroform and Methanol.	[2]
Storage Temperature	Room Temperature, sealed in a dry environment.	[2]

Toxicological and Safety Data

2,5-Difluorophenylacetic acid is classified as an irritant. The following table summarizes its hazard classifications and associated statements.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements (H-codes)
Skin Irritation (Category 2)	GHS07	Warning	H315: Causes skin irritation.[2]
Eye Irritation (Category 2)	GHS07	Warning	H319: Causes serious eye irritation.
Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System	GHS07	Warning	H335: May cause respiratory irritation.[2]

Precautionary Measures (P-codes)

A comprehensive set of precautionary statements is associated with the handling of **2,5-Difluorophenylacetic acid**. Key recommendations include:

- Prevention: P261 (Avoid breathing dust/fume/gas/mist/vapours/spray), P264 (Wash skin thoroughly after handling), P271 (Use only outdoors or in a well-ventilated area), P280 (Wear protective gloves/protective clothing/eye protection/face protection).[2]
- Response: P302 + P352 (IF ON SKIN: Wash with plenty of soap and water), P305 + P351 + P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[2]

Experimental Protocols for Safety Assessment

While specific experimental reports for **2,5-Difluorophenylacetic acid** are not publicly available, the hazard classifications indicate that standardized tests, such as those outlined by the Organisation for Economic Co-operation and Development (OECD), were likely performed. The following are representative methodologies for determining skin and eye irritation.

Skin Irritation Testing (Representative Protocol based on OECD 404)

The in vivo dermal irritation test is designed to assess the potential of a substance to cause reversible inflammatory changes to the skin.

- Test Animals: Healthy, young adult albino rabbits are typically used.[3]
- Preparation: Approximately 24 hours before the test, the fur on the dorsal area of the animal is clipped.[4]
- Application: 0.5 g of the solid test substance is applied to a small area (approximately 6 cm²) of the skin and covered with a gauze patch.[3][4]
- Exposure: The patch is left in place for a 4-hour exposure period.[3]

- Observation: After patch removal, the skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after exposure. Scoring of the irritation is performed according to a standardized scale.[3]

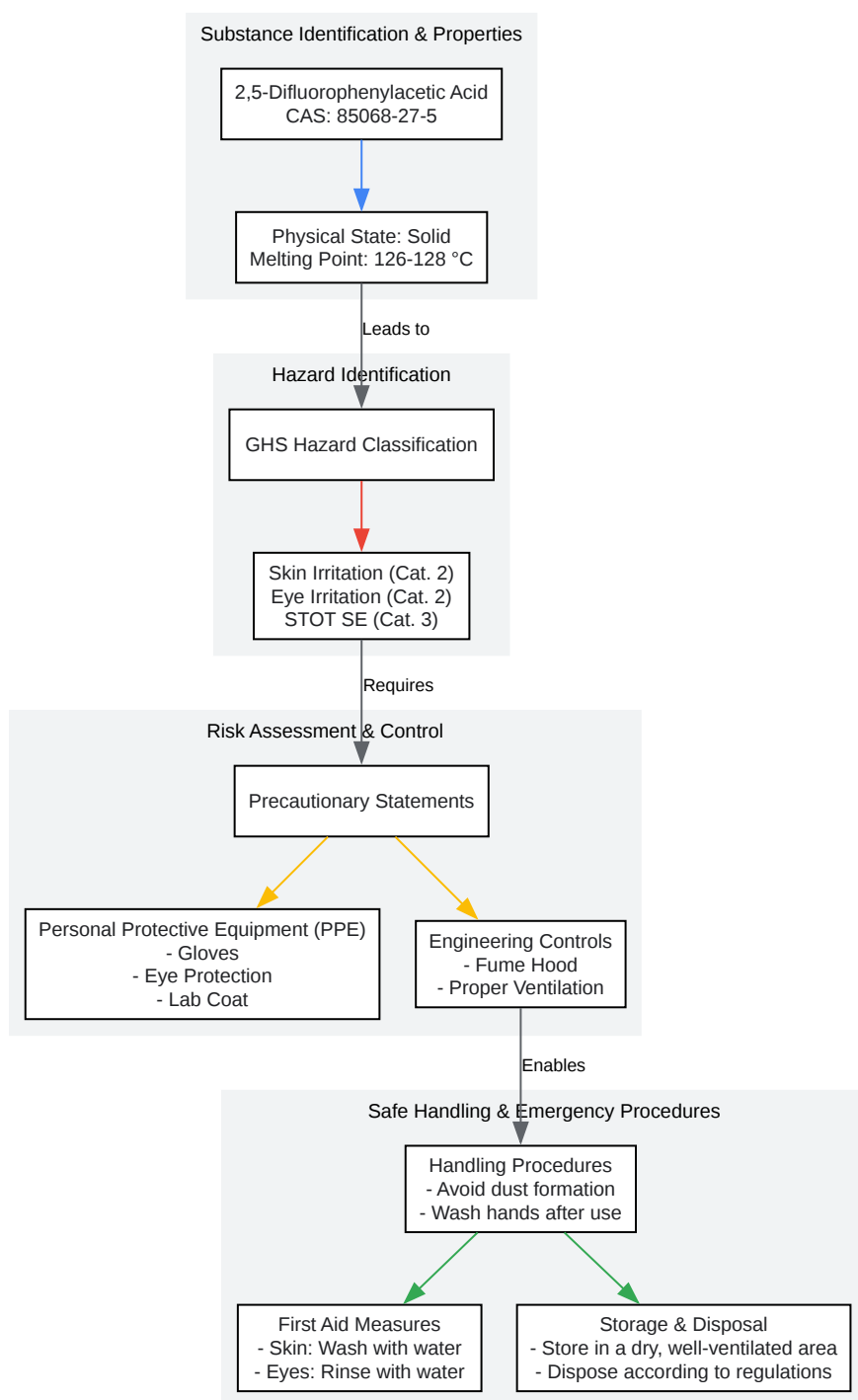
Eye Irritation Testing (Representative Protocol based on OECD 405)

The acute eye irritation test evaluates the potential of a substance to produce reversible changes in the eye.

- Test Animals: Healthy, adult albino rabbits with no pre-existing eye defects are used.[5]
- Application: A single dose of 0.1 mL of the test substance (if liquid) or not more than 0.1 g (if solid) is placed in the conjunctival sac of one eye of the animal.[5]
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application. The cornea, iris, and conjunctiva are evaluated for opacity, inflammation, and redness according to a standardized scoring system.[5]

Hazard Assessment and Handling Workflow

The following diagram illustrates the logical workflow from substance identification to the implementation of safety measures in a research setting.



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Figure 1: Hazard Assessment and Safe Handling Workflow for **2,5-Difluorophenylacetic Acid**.

Signaling Pathways and Mechanism of Action

Detailed studies on the specific toxicological signaling pathways and the molecular mechanism of action for **2,5-Difluorophenylacetic acid** are not readily available in the public domain. The observed irritation is likely due to its acidic nature and potential to interact with cellular membranes and proteins, leading to an inflammatory response. However, without specific experimental data, this remains a generalized assessment.

Conclusion

2,5-Difluorophenylacetic acid is a valuable research chemical with defined irritant properties. Adherence to the safety guidelines outlined in its SDS is crucial for minimizing risk in a laboratory setting. This includes the use of appropriate personal protective equipment, proper engineering controls, and awareness of emergency procedures. While detailed toxicological data is limited, the provided information serves as a comprehensive guide for its safe handling and use by researchers and drug development professionals.

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